

# An In-depth Technical Guide to the Solubility of Thallium in Liquid Mercury

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: Mercury;thallium

Cat. No.: B15483679

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of thallium in liquid mercury, presenting quantitative data, detailed experimental protocols, and visualizations of key processes. The information is intended to support research and development activities where thallium-mercury systems are of interest.

## Quantitative Solubility Data

The solubility of thallium in mercury is temperature-dependent, as illustrated by the thallium-mercury (Tl-Hg) phase diagram. The liquidus line on this diagram represents the saturation solubility of thallium in liquid mercury at a given temperature. Below this line, the system consists of a saturated liquid amalgam and a solid phase. The key features of the Tl-Hg system include the formation of an intermediate phase and two eutectic points.

An intermediate phase with a composition around  $\text{Tl}_2\text{Hg}_5$  exists in the solid state.[1] At  $-79^\circ\text{C}$ , this intermediate phase is stable for thallium concentrations ranging from 21.4 to 30.7 weight percent (wt. %).[1] This range expands to 33.7 wt. % thallium at  $0^\circ\text{C}$ . [1]

The thallium-mercury system exhibits two eutectic points. One eutectic occurs at a composition of 8.5 wt. % thallium with a melting point of  $-60^\circ\text{C}$ . [2] Another eutectic is reported at 8.7 wt. % thallium with a melting temperature of  $-59^\circ\text{C}$ . [1] An alloy with 8% thallium in mercury is noted to have a melting point below  $-20^\circ\text{C}$ , making it suitable for use in low-temperature thermometers. [3]

The following table summarizes the available quantitative data on the solubility and phase transitions of thallium in mercury:

Temperature (°C)	Thallium Concentration (wt. %)	Phase(s) Present	Notes
-79	21.4 - 30.7	Liquid + Tl <sub>2</sub> Hg <sub>5</sub>	Range of stability for the intermediate phase at this temperature.[1]
-60	8.5	Liquid + Solid (Eutectic)	Eutectic point.[2]
-59	8.7	Liquid + Solid (Eutectic)	Eutectic point.[1]
0	up to 33.7	Liquid + Tl <sub>2</sub> Hg <sub>5</sub>	Upper limit of the intermediate phase stability at this temperature.[1]
17	Varies	Liquid	X-ray investigations on the structure of liquid alloys have been performed at this temperature.[1]
< -20	8	Liquid	Used in low-temperature thermometers.[3]

## Experimental Protocols

Several experimental methods can be employed to determine the solubility of thallium in mercury and to characterize the resulting amalgams. These include thermal analysis, vapor pressure measurements, and electrochemical techniques.

## Determination of Solubility via Thermal Analysis

Thermal analysis techniques such as Differential Scanning Calorimetry (DSC) and Cooling Curve Thermal Analysis (CCTA) are powerful methods for determining the phase transition temperatures, including the liquidus line which defines the solubility limit.

Objective: To determine the temperature at which a thallium-mercury amalgam of a known composition begins to solidify upon cooling (liquidus temperature).

Methodology:

- Sample Preparation:
  - Prepare a series of thallium-mercury amalgams with varying compositions.
  - Weigh precise amounts of high-purity thallium and mercury.
  - Combine the metals in a sealed, inert container.
  - Heat the mixture to a temperature where both metals are fully liquid and miscible, ensuring a homogeneous solution. Gentle agitation can aid in homogenization.
  - Allow the amalgam to cool to room temperature.
- Differential Scanning Calorimetry (DSC):
  - A small, precisely weighed sample of the amalgam is placed in a DSC sample pan.
  - The sample is heated to a temperature well above its expected liquidus temperature to ensure it is fully molten.
  - The sample is then cooled at a controlled rate.
  - The DSC instrument records the heat flow from the sample as a function of temperature.
  - The onset of the first exothermic peak upon cooling corresponds to the liquidus temperature for that specific composition.
- Cooling Curve Thermal Analysis (CCTA):

- A larger sample of the amalgam is placed in a crucible fitted with a thermocouple.
- The sample is heated to a molten state and then allowed to cool slowly and uniformly.
- The temperature is recorded as a function of time.
- A change in the slope of the cooling curve indicates a phase transition. The initial change in slope from the liquid cooling line corresponds to the liquidus temperature.

By repeating these measurements for a range of compositions, the liquidus line of the phase diagram can be constructed, providing the solubility of thallium in mercury as a function of temperature.

## Thermodynamic Property Determination via Vapor Pressure Measurement

The thermodynamic properties of liquid thallium-mercury alloys, which are related to solubility, can be determined by measuring the partial vapor pressure of mercury above the amalgam.

Objective: To measure the vapor pressure of mercury over a liquid Hg-Tl alloy as a function of temperature and composition to derive thermodynamic data.

Methodology:

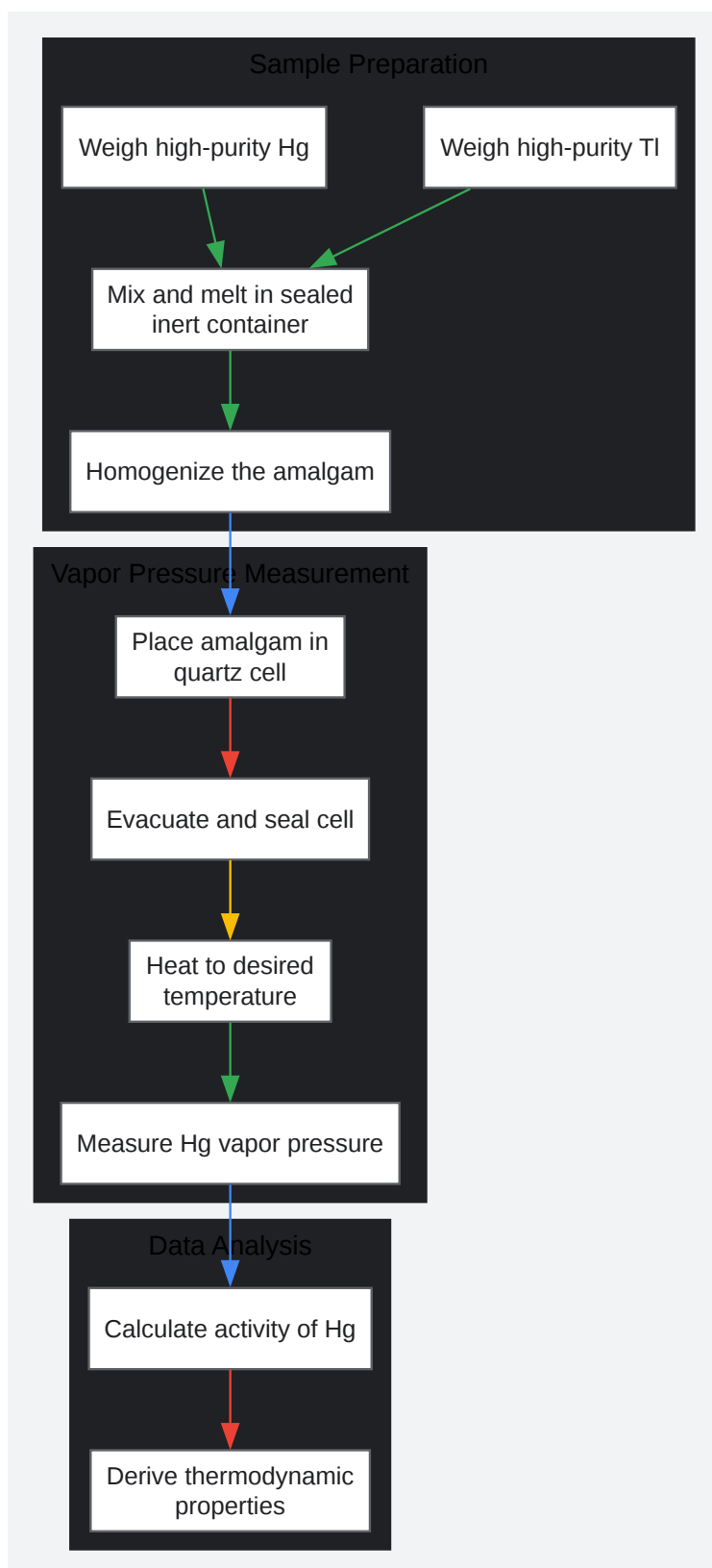
- Apparatus: A specialized apparatus is used, typically consisting of a sealed quartz cell with two chambers separated by a flexible membrane. One chamber contains the amalgam sample, and the other is a reference vacuum.
- Sample Preparation: Prepare Hg-Tl alloys of known compositions as described previously.
- Measurement:
  - Place the amalgam sample in the sample chamber of the quartz cell.
  - Evacuate and seal the cell.
  - Heat the cell to the desired temperature in a furnace.

- The vapor pressure of mercury in the sample chamber will cause the membrane to deflect.
- An external pressure is applied to the reference chamber to nullify the deflection, and this balancing pressure is measured.
- Data Analysis: The measured vapor pressure of mercury over the alloy, compared to the vapor pressure of pure mercury at the same temperature, allows for the calculation of the activity of mercury in the alloy. From this, other thermodynamic properties such as the Gibbs free energy of mixing and enthalpy of mixing can be derived.

## Visualizations

### Experimental Workflow for Vapor Pressure Measurement

The following diagram illustrates the workflow for determining the thermodynamic properties of Hg-Tl alloys using the vapor pressure measurement technique.

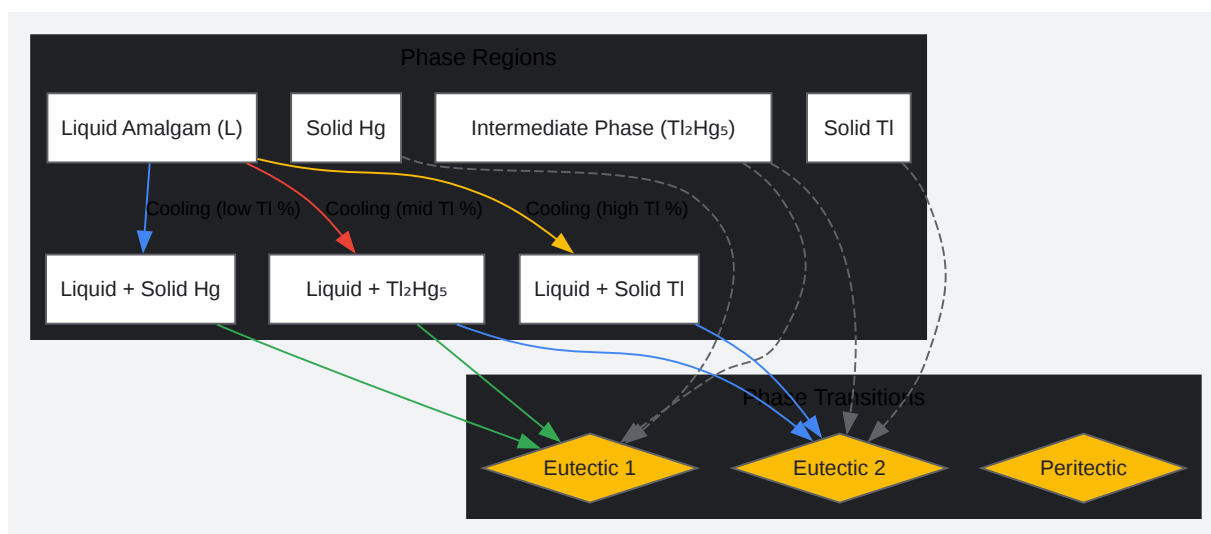


[Click to download full resolution via product page](#)

Caption: Workflow for vapor pressure measurement of Hg-Tl alloys.

## Logical Representation of the Thallium-Mercury Phase Diagram

This diagram provides a simplified logical representation of the phases present in the thallium-mercury system at different compositions and temperatures.



[Click to download full resolution via product page](#)

Caption: Logical relationships in the Tl-Hg phase diagram.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [rigaku.com](http://rigaku.com) [[rigaku.com](http://rigaku.com)]
- 2. Thallium - Wikipedia [[en.wikipedia.org](http://en.wikipedia.org)]

- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Solubility of Thallium in Liquid Mercury]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15483679#solubility-of-thallium-in-liquid-mercury-at-different-temperatures]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)